

countercurrent chromatography Rosavin purification

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Compound Focus: Rosavin

CAS No.: 84954-92-7

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A Standardized HPCCC Method for Rosavin

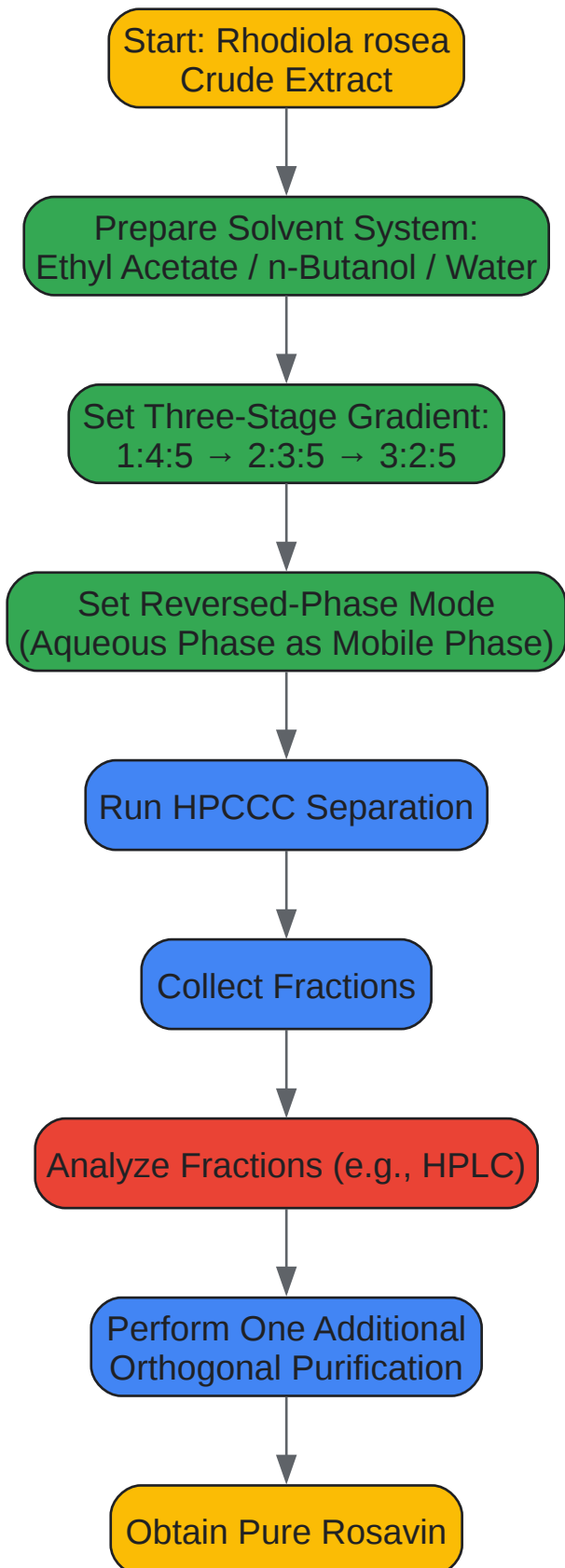
For fast and efficient isolation of **Rosavin** and other constituents from a complex *Rhodiola rosea* extract, the following HPCCC method has been successfully established [1] [2].

Key Parameters of the HPCCC Separation:

Parameter	Specification
Sample	Standardized <i>Rhodiola rosea</i> root and rhizome extract (SHR-5) [1].
Solvent System	Ethyl acetate / n-butanol / water [1] [2].
Elution Mode	Three-stage gradient elution in reversed-phase mode (the lower, aqueous phase was used as the mobile phase) [1].
Gradient Program	1 : 4 : 5 → 2 : 3 : 5 → 3 : 2 : 5 (ethyl acetate / n-butanol / water) [1].

Parameter	Specification
Outcome	Fractionation of the complex extract in a single step, requiring only one additional orthogonal purification to isolate 12 constituents, including Rosavin, Rosarin, Rosin, and Salidroside [1].

The workflow for this purification process is summarized below:



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Troubleshooting Common HPLCCC Issues

Here are solutions to frequently encountered problems when performing CCC separations in general and for this method specifically.

Problem & Phenomenon	Possible Causes	Solutions & Recommendations
Poor Stationary Phase Retention (S_f)	Low volume of stationary phase in column.	High flow rate disrupting equilibrium [3]. Extreme solvent composition (e.g., very low interfacial tension) [3]. Incorrect mobile phase identity in chosen elution mode. Reduce mobile phase flow rate [3]. Adjust solvent system to increase interfacial tension/settling time [3]. Verify head-tail and phase identity for correct setup [3].
Poor Peak Resolution	Inadequate separation of compounds.	Sample overloaded . Inappropriate solvent system (K_D Gradient too steep. Reduce sample load . Optimize solvent system so K_D Flatten gradient profile or use isocratic elution. Excessive Separation Time Run time is impractically long. Flow rate is too low . Solvent system causing slow compound partitioning.
		Slightly increase flow rate while monitoring S_f retention. Consider a different solvent system with faster settling time.

Alternative and Complementary Methods

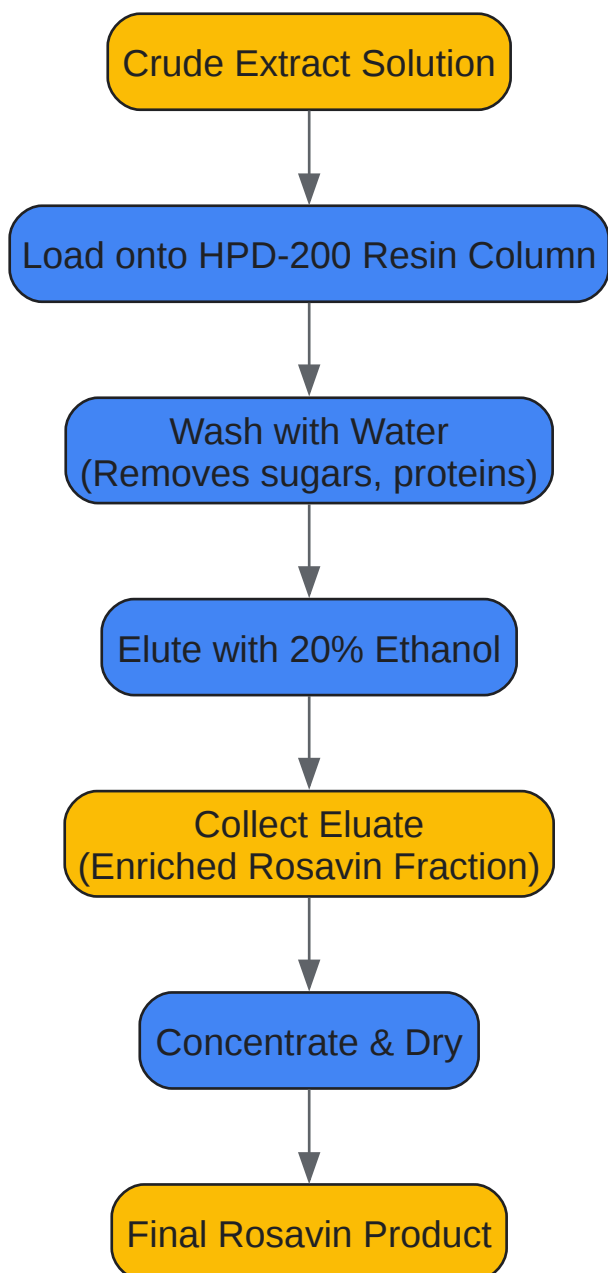
While HPLCCC is highly effective, other methods are also used for **Rosavin** purification, which can serve as a standalone technique or a subsequent orthogonal step.

Macroporous Adsorption Resins offer a simpler, low-cost option suitable for large-scale industrial production [4].

Key Steps for Resin Purification:

- **Resin Selection:** HPD-200 resin showed the best adsorption/desorption performance for **Rosavin** [4].
- **Adsorption:** Load the crude *Rhodiola rosea* extract in water onto the resin column.
- **Washing:** Use distilled water to remove impurities like polysaccharides and proteins.
- **Elution:** Recover **Rosavin** with a 20% ethanol solution [4].

This method can increase the **Rosavin** content in the product from 3.00% to over 68% with a high recovery rate of 85.44% [5] [4]. The workflow is as follows:



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